

Application Notes and Protocols for Tas-108 in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tas-108

Cat. No.: B1683770

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **Tas-108**, a novel steroidal antiestrogen, in cell culture experiments. **Tas-108** is a promising therapeutic agent for hormone receptor-positive breast cancer, acting as a full antagonist of Estrogen Receptor Alpha (ER α) and a partial agonist of Estrogen Receptor Beta (ER β).^{[1][2]} This dual mechanism of action, coupled with its ability to recruit the co-repressor Silencing Mediator for Retinoid and Thyroid hormone receptor (SMRT), makes it an important compound for cancer research.^[1]

Data Presentation

Table 1: Physicochemical Properties of Tas-108

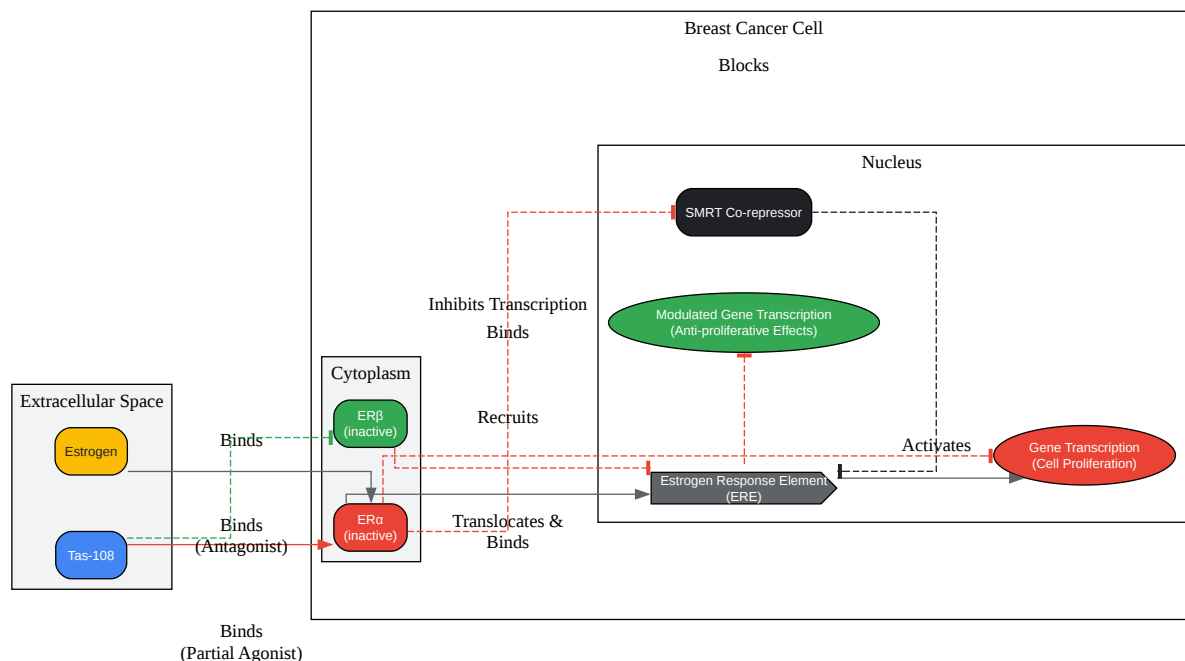
Property	Value	Reference
Chemical Name	(7 α)-21-[4- [(diethylamino)methyl]-2- methoxyphenoxy]-7-methyl-19- norpregna-1,3,5(10)-trien-3-ol 2-hydroxy-1,2,3- propanetricarboxylate	[1]
Molecular Formula	C39H55NO10	N/A
Molecular Weight	697.9 g/mol	N/A
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO	Implied from protocols

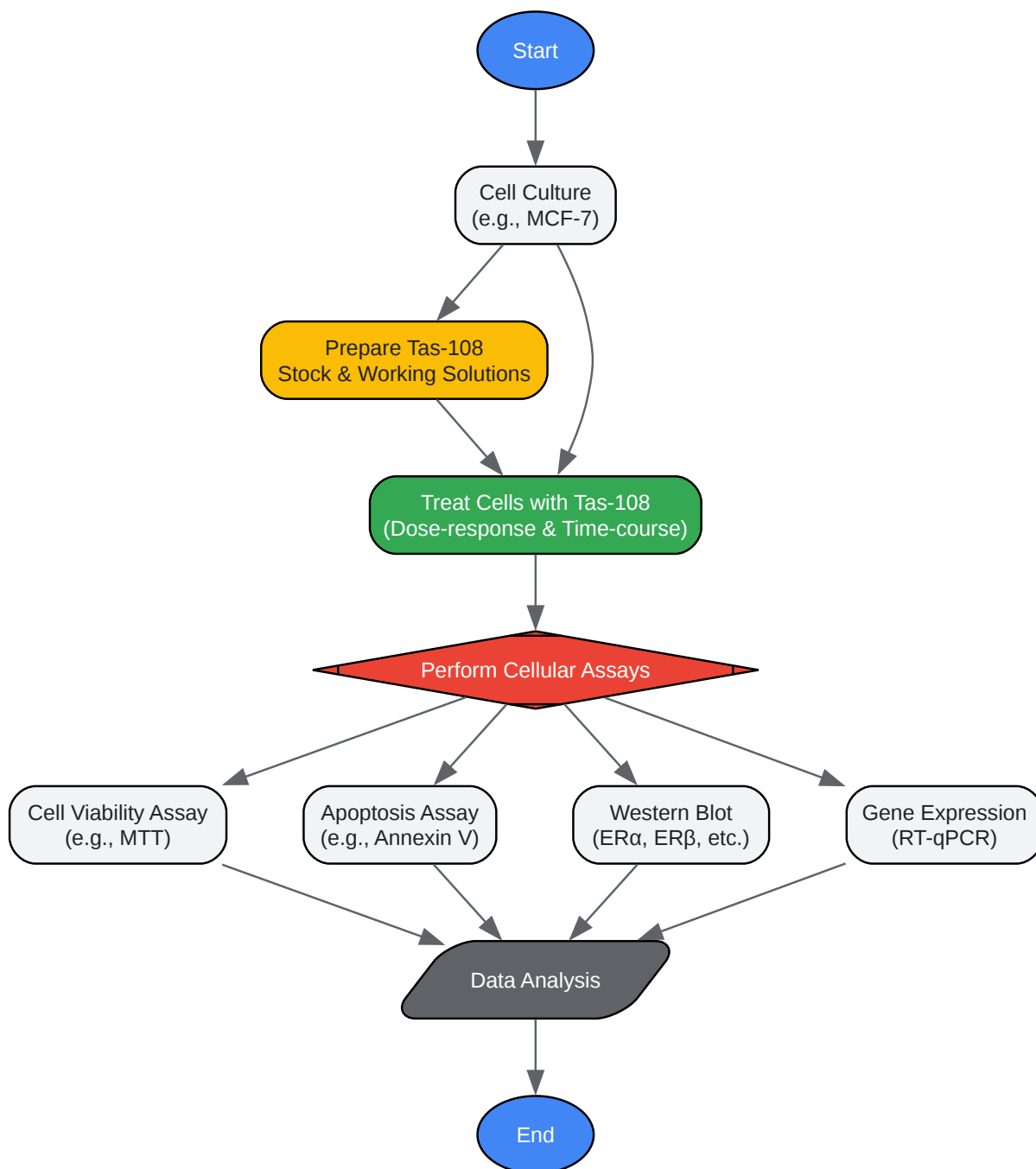
Table 2: IC50 Values of Tas-108 in Breast Cancer Cell Lines

Cell Line	Receptor Status	Condition	IC50 (nM)	Reference
MCF-7	ER α +, PR+	In the presence of 17 β -estradiol (E2)	2.15	[3]
MCF-7	ER α +, PR+	In the presence of diarylpropionitrile (DPN)	12.5	[3]

Signaling Pathway and Experimental Workflow

Tas-108 Signaling Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. TAS-108, a novel oral steroidal antiestrogenic agent, is a pure antagonist on estrogen receptor alpha and a partial agonist on estrogen receptor beta with low uterotrophic effect - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ascopubs.org [ascopubs.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Tas-108 in Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683770#how-to-prepare-tas-108-for-cell-culture-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com